

# Technical Guide: Solubility Profile of 2,6-Dimethylphenoxyacetic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,6-Dimethylphenoxyacetic acid

Cat. No.: B020233

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2,6-Dimethylphenoxyacetic acid** in various solvents. Due to the limited availability of public quantitative solubility data, this document focuses on providing a detailed experimental protocol for determining its solubility, enabling researchers to generate precise data tailored to their specific laboratory conditions and solvent systems.

## Introduction to 2,6-Dimethylphenoxyacetic Acid

**2,6-Dimethylphenoxyacetic acid** is a chemical compound that serves as a key intermediate in the synthesis of various herbicides, plant growth regulators, and pharmaceutical compounds. Its physicochemical properties, particularly its solubility, are critical for its application in organic synthesis, formulation development, and biological studies.

Physicochemical Properties:

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>3</sub>
Molecular Weight	180.20 g/mol
Appearance	White to off-white crystalline powder
Melting Point	137-138°C
Boiling Point	284-316°C
pKa	3.356 (at 25°C)

## Qualitative Solubility of 2,6-Dimethylphenoxyacetic Acid

Based on available data, **2,6-Dimethylphenoxyacetic acid** exhibits the following general solubility characteristics:

Solvent Class	Solubility Description
Polar Aprotic Solvents	Soluble in dimethyl sulfoxide (DMSO) and acetone.
Polar Protic Solvents	Soluble in ethanol and methanol. Slightly soluble in water.
Nonpolar Solvents	Soluble in chloroform.

While this qualitative information is useful for initial solvent screening, precise quantitative data is often necessary for applications such as crystallization, formulation, and analytical method development.

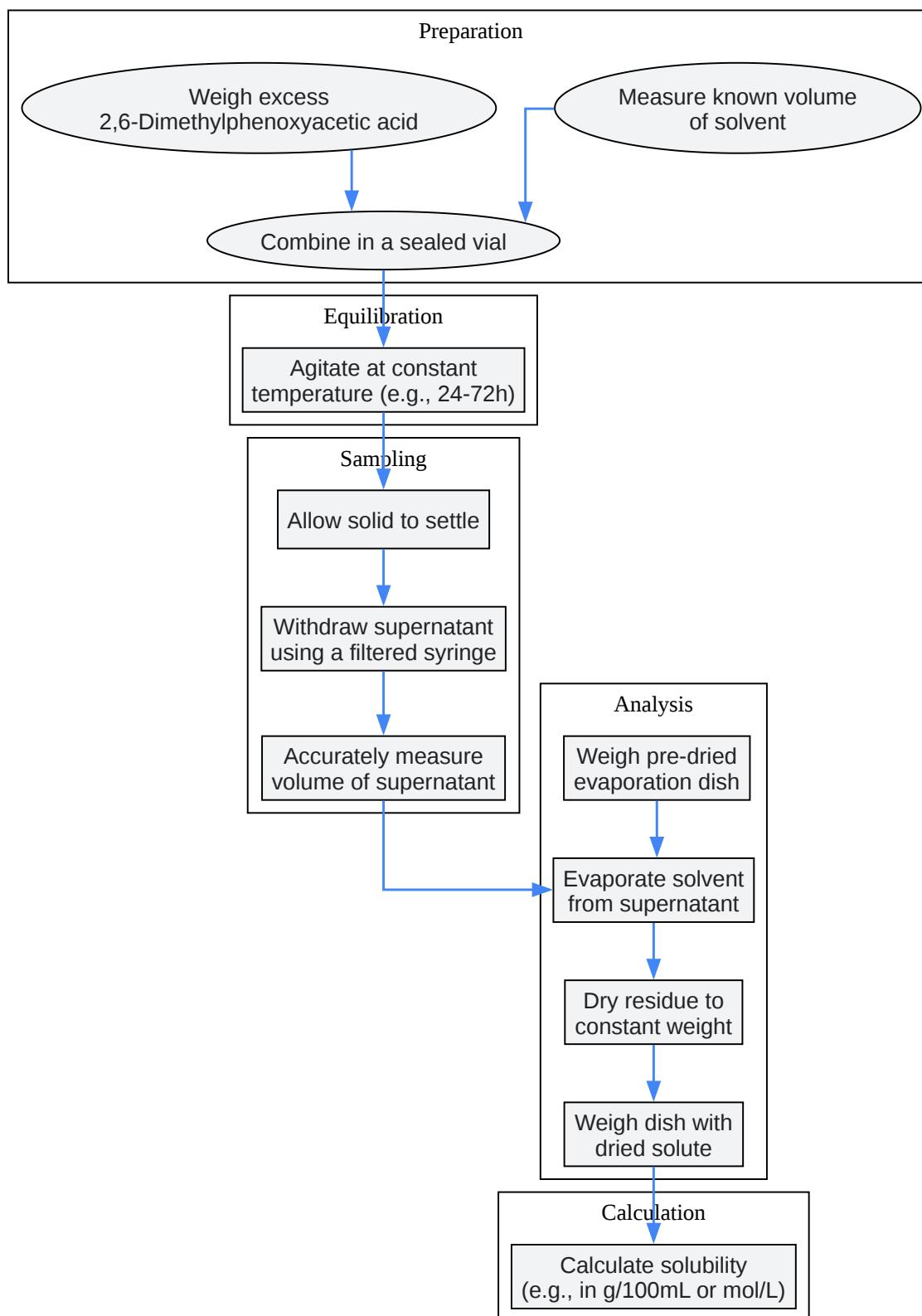
## Experimental Protocol for Quantitative Solubility Determination

The following protocol details the gravimetric method, a reliable and widely used technique for determining the solubility of a solid compound in a liquid solvent.

## Materials and Equipment

- **2,6-Dimethylphenoxyacetic acid** (high purity)
- Selected solvents (analytical grade)
- Analytical balance (readable to at least 0.1 mg)
- Thermostatic shaker or water bath
- Vials with tight-sealing caps
- Syringes and syringe filters (chemically compatible with the chosen solvents)
- Volumetric flasks
- Pipettes
- Evaporation dishes or beakers
- Drying oven or vacuum desiccator

## Experimental Workflow

[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Technical Guide: Solubility Profile of 2,6-Dimethylphenoxyacetic Acid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b020233#solubility-of-2-6-dimethylphenoxyacetic-acid-in-different-solvents>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)